

suberic anhydride intermediate for pharmaceuticals

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Compound Focus: Suberic anhydride

CAS No.: 10521-06-9

Cat. No.: S1550345

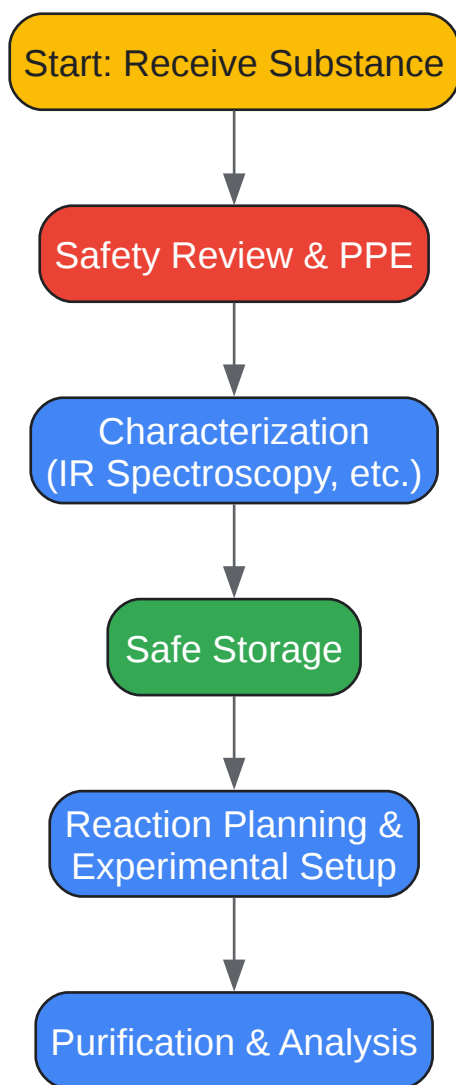
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Substance Identification and Properties

Suberic anhydride, also known as oxonane-2,9-dione, is an eight-carbon cyclic anhydride. Its basic chemical information is summarized in the table below.

- **Chemical Name:** Suberic anhydride
- **CAS Number:** 10521-06-9 [1] [2] [3]
- **Molecular Formula:** C₈H₁₂O₃ [1] [2] [3]
- **Molecular Weight:** 156.18 g/mol [1] [3]

The following workflow outlines a general process for handling and characterizing an anhydride like **suberic anhydride** in a laboratory setting.



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Experimental Protocol for Handling and Characterization

This protocol outlines the safe handling and key characterization method for **suberic anhydride**.

Safety and Handling Protocol [1]

- **Personal Protective Equipment (PPE):** Wear appropriate protective gloves, fire-resistant and impervious clothing, and tightly fitting safety goggles.

- **Handling:** Always handle in a well-ventilated place to avoid dust formation and inhalation. Use non-sparking tools.
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.
- **First Aid:**
 - **Inhalation:** Move to fresh air. Seek medical attention if irritation occurs.
 - **Skin Contact:** Take off contaminated clothing and wash skin with plenty of water. Get medical help if irritation occurs.
 - **Eye Contact:** Rinse cautiously with water for several minutes. Consult a doctor.

Characterization by Infrared (IR) Spectroscopy

A primary method for confirming the identity and purity of **suberic anhydride** is IR spectroscopy. The table below shows the characteristic absorption bands for carboxylic acid anhydrides, which you can use as a reference when analyzing your sample [4].

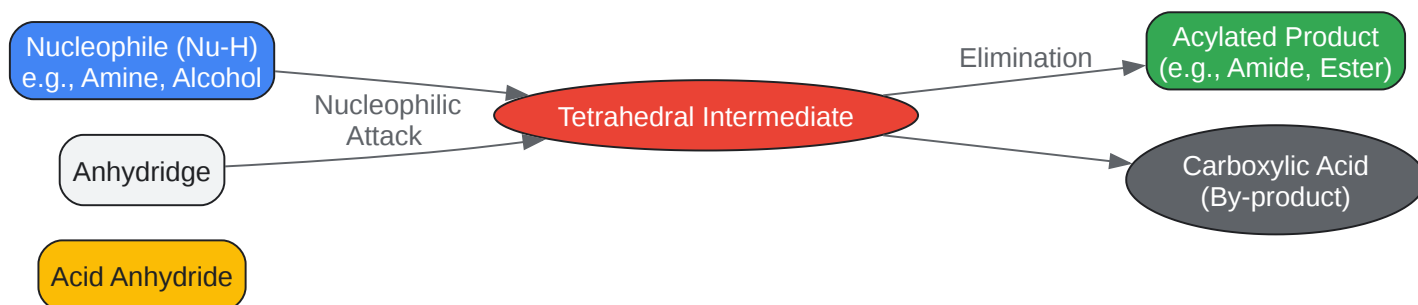
Anhydride Type	Symmetric (ν_{ip}) C=O Stretch (cm^{-1})	Asymmetric (ν_{op}) C=O Stretch (cm^{-1})	Band Intensity
Open-chain aliphatic	1815–1825	1745–1755	Stronger IR band for symmetric stretch
Unconjugated 5-membered ring	1845–1870	1775–1800	Weak symmetric, strong asymmetric stretch
Conjugated 5-membered ring	1850–1860	1760–1780	Weak symmetric, strong asymmetric stretch

Procedure:

- Prepare a sample of **suberic anhydride** using a suitable technique (e.g., KBr pellet or ATR).
- Acquire the IR spectrum in the range of 1900–1700 cm^{-1} .
- Identify the two characteristic carbonyl stretching bands. **Suberic anhydride** is an 8-membered ring; its exact peaks should be compared to a reference spectrum, but they are expected to fall within the ranges typical for cyclic anhydrides [4].

Pharmaceutical Application: The Acylation Reaction

While specific drug applications for **suberic anhydride** are not detailed in the search results, acid anhydrides are widely used in pharmaceutical synthesis as **acylating agents**. The following diagram illustrates the general mechanism of this key reaction.



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General Acylation Protocol (for Amide Formation):

- **Objective:** To synthesize an amide derivative from a primary or secondary amine.
- **Reaction:** A common approach is to react the amine with **suberic anhydride** in an inert solvent.
- **Procedure:**
 - Dissolve the amine (1.0 equivalent) in a suitable anhydrous solvent (e.g., tetrahydrofuran, dichloromethane) in a round-bottom flask.
 - Add a base (e.g., triethylamine, 1.1 equivalents) to scavenge the acid generated.
 - Slowly add a solution of **suberic anhydride** (0.5-0.6 equivalents, as it provides two acyl groups) in the same solvent, with stirring at room temperature or under controlled cooling.
 - Monitor the reaction progress by thin-layer chromatography (TLC).
 - Upon completion, work up the reaction by quenching with water, extracting with an organic solvent, and purifying the crude product via recrystallization or column chromatography.
 - Characterize the final amide product using spectroscopic methods (NMR, IR, MS) and determine its melting point.

Research Context and Further Steps

In pharmaceutical development, compounds like **suberic anhydride** are classified as **intermediates**, which are chemicals produced during the synthesis of an Active Pharmaceutical Ingredient (API) and are further refined to become part of the final drug molecule [5].

The construction of complex signaling pathways is beyond the scope of the available data for this specific compound. However, electroactive materials and their interaction with biological systems are a growing area of research in tissue engineering [6], and the role of signaling pathways in cell fate is a fundamental principle in development [7].

To advance your research:

- **Consult Specialized Databases:** Search SciFinder, Reaxys, or patent databases for specific synthetic routes using CAS 10521-06-9.
- **Contact Suppliers:** Companies like Simson Pharma, which offers custom synthesis of **suberic anhydride** [3], may provide technical data sheets or application notes.
- **Explore Analogues:** Review literature on related aliphatic anhydrides (like succinic or glutaric anhydride) for potential application ideas.

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References

1. - Suberic anhydride Safety Data Sheet [chemicalbook.com]
2. | CAS#:10521-06-9 | Chemsrvc Suberic anhydride [chemsrc.com]
3. | CAS No- 10521-06-9 | Simson Suberic Limited anhydride Pharma [simsonpharma.com]
4. sciencedirect.com/science/article/pii/B9780125234757501753 [sciencedirect.com]
5. What Is Difference Between APIs And Intermediates [qinmuchem.com]
6. sciencedirect.com/science/article/pii/S2590183421000302 [sciencedirect.com]
7. cshperspectives.cshlp.org/content/4/8/a005975.full [cshperspectives.cshlp.org]

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